Technical Guide: Discovery, Isolation, and Characterization of Desacetylravidomycin

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Compound of Interest

Compound Name:	*Desacetylravidomycin*
CAS No.:	*88580-27-2*
Cat. No.:	*B1670280*

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Executive Summary & Compound Profile

Desacetylravidomycin (Deacetylravidomycin) is a potent antitumor antibiotic belonging to the gilvocarcin-type class of C-glycoside polyketides.[1] Originally isolated as a minor metabolite from Streptomyces ravidus, it exhibits superior stability and biological activity compared to its parent compound, ravidomycin.[1]

Its defining characteristic is light-dependent cytotoxicity (photosensitization), where irradiation with near-UV or visible blue light triggers DNA intercalation and subsequent strand scission via Topoisomerase II inhibition.

Physicochemical Profile

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Property	Data
CAS Number	88580-27-2
Formula	$C_{29}H_{31}NO_8$
Molecular Weight	521.56 g/mol
Class	Aminoglycoside / Gilvocarcin-type
Aglycone	Defucogilvocarcin V (Chrysomycin-type)
Sugar Moiety	D-Ravidosamine (Amino sugar)
Solubility	Soluble in DMSO, DMF, MeOH, EtOAc; Insoluble in H_2O
Appearance	Yellow crystalline solid

Biosynthetic Origin & Strain Cultivation

The production of **desacetylravidomycin** is governed by a Type II Polyketide Synthase (PKS) pathway. The gene cluster in Streptomyces ravidus encodes the assembly of the benzonaphthopyranone backbone, followed by C-glycosylation.

Strain Selection & Maintenance

- Primary Producer:Streptomyces ravidus (Strain S50905 or ATCC 31963).
- Alternative Producer:Streptomyces sp.[1][2][3][4][5][6][7][8][9] WK-6326 (produces **Desacetylravidomycin** M).[4]
- Maintenance: Spores should be stored in 20% glycerol at -80°C. Revive on ISP-2 (Yeast Extract-Malt Extract) agar plates.

Fermentation Logic

Standard fermentation yields primarily ravidomycin. To enhance the yield of the desacetyl analogue or specific derivatives, pathway modulation is required.

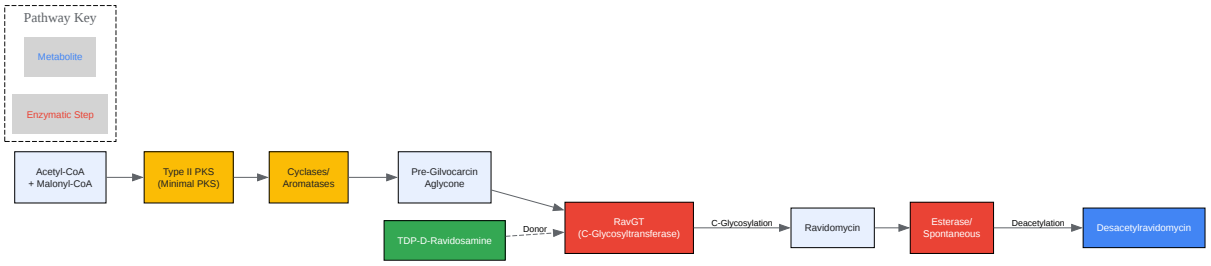
- Inoculum: Transfer vegetative mycelium (48h seed culture) to production media at 5% (v/v).

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- Production Media: Glucose-Soybean Meal base.
- Critical Additive:Sodium anthraquinone-beta-sulfonate.[1][3]
  - Mechanism:[10] This additive acts as a radical scavenger or electron acceptor that shifts the metabolic flux, favoring the accumulation of **desacetylravidomycin** and its N-oxide derivatives over the acetylated parent.
- Conditions: Aerobic submerged fermentation, 27°C, 200 rpm, 96–120 hours.

Biosynthetic Pathway Diagram

The following diagram illustrates the Type II PKS assembly line and the critical glycosylation step mediated by RavGT.



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Caption: Biosynthetic flow from polyketide assembly to the final active metabolite. RavGT is the pivotal enzyme installing the amino sugar.

Isolation & Purification Protocol

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This protocol addresses the amphiphilic nature of the molecule and the basicity of the amino sugar (D-ravidosamine).

Extraction Strategy

Desacetylravidomycin is largely retained in the mycelium but can be found in the broth depending on pH. A dual-extraction approach is recommended.

- Separation: Centrifuge fermentation broth (4000 rpm, 20 min) to separate Mycelium (pellet) from Supernatant (broth).
- Mycelial Extraction (Primary Source):
  - Extract pellet with Acetone (1:5 w/v) for 4 hours with agitation.
  - Filter and evaporate acetone in vacuo to an aqueous residue.
- Broth Extraction:
  - Adjust supernatant pH to 8.0 (enhances extraction of the basic amine form).
  - Extract twice with equal volumes of Ethyl Acetate (EtOAc).
- Convergence: Combine the aqueous residue from the mycelium (extracted into EtOAc) with the broth extract. Wash combined organic phase with brine, dry over Na_2SO_4, and concentrate to a crude oily residue.

Purification Workflow

Step 1: Silica Gel Flash Chromatography

- Stationary Phase: Silica Gel 60 (230–400 mesh).
- Mobile Phase: Gradient of Chloroform:Methanol ($CHCl_3$:MeOH).
  - Start: 100:0 (Elutes non-polar lipids).
  - Target Elution: 95:5 to 90:10. **Desacetylravidomycin** elutes after the parent ravidomycin due to increased polarity (loss of acetyl group).

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- Monitoring: TLC ($CHCl_3$:MeOH 9:1). Detection: UV (254/366 nm) and Ehrlich's reagent (detects amino sugar).

Step 2: Size Exclusion (Optional but Recommended)

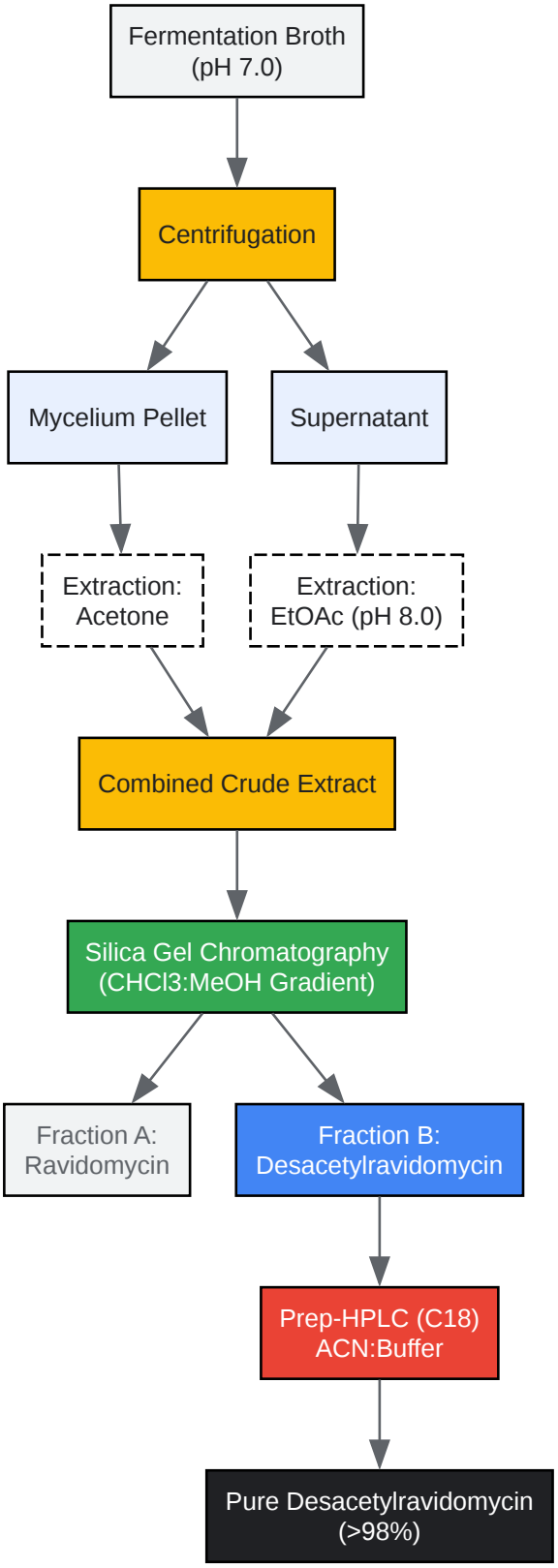
- Column: Sephadex LH-20.
- Solvent: Methanol.[1]
- Purpose: Removes high molecular weight pigments and polymeric impurities common in Streptomyces extracts.

Step 3: High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 10 mm).
- Mobile Phase: Acetonitrile (ACN) : Ammonium Acetate Buffer (10 mM, pH 7.5).
  - Isocratic: 60:40 or Gradient 50% → 80% ACN over 30 min.
- Detection: Diode Array Detector (DAD) at 280 nm and 390 nm (characteristic chromophore absorption).
- Yield: Collect the peak corresponding to the retention time of the standard (approx. 12-15 min depending on flow). Lyophilize immediately in the dark.

Isolation Logic Diagram

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Caption: Step-by-step fractionation logic ensuring separation from the acetylated parent compound.

Structural Characterization

Validation of the isolated compound requires confirmation of the loss of the acetyl group at the amino-sugar or aglycone periphery compared to ravidomycin.

Mass Spectrometry

- Technique: ESI-MS or HR-FAB-MS.
- Diagnostic Signal:
  - $[M+H]^+$: m/z ~522.21[11]
  - Comparison: Ravidomycin shows $[M+H]^+$ ~564 (difference of 42 Da corresponding to -$COCH_3$).

NMR Spectroscopy (Key Signals in $CDCl_3$)

Position	δH (ppm)	Multiplicity	Interpretation
Aglycone Aromatics	7.0 - 8.5	Multiplets	Benzonaphthopyranone core
Vinyl Group	5.3 - 6.8	dd	C-8 Vinyl substituent (Characteristic of ravidomycin class)
$N(CH_3)_2$	~2.5	Singlet	Dimethylamino group on sugar
Absence of Acetyl	--	--	Crucial: Lack of singlet at ~2.1 ppm (present in Ravidomycin)

Mechanism of Action: Light-Dependent Cytotoxicity

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Desacetylravidomycin acts as a photosensitizing DNA intercalator.

- Intercalation: The planar aromatic aglycone inserts between DNA base pairs. The amino sugar resides in the minor groove, stabilizing the complex.
- Photoactivation: Upon exposure to light (Blue/Near-UV), the drug absorbs energy.
- Radical Formation: The excited state transfers energy to oxygen or generates radicals directly.
- Strand Scission: This results in single-strand breaks and inhibition of Topoisomerase II, leading to apoptosis.

> *Research Note: All isolation and handling steps must be performed under yellow light or low-light conditions to prevent premature degradation or activation of the compound.*

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